

# Essential Disposal Procedures for Benzenethionosulfonic acid sodium salt

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## Compound of Interest

Compound Name: *Benzenethionosulfonic acid sodium salt*

Cat. No.: *B160334*

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The following provides critical safety and logistical guidance for the proper disposal of **Benzenethionosulfonic acid sodium salt** (CAS Number: 1887-29-2). This information is intended for researchers, scientists, and drug development professionals. It is imperative to supplement this guidance with a thorough review of your institution's specific safety protocols and in consultation with your Environmental Health and Safety (EHS) department.

## Chemical and Safety Data

Limited quantitative data is publicly available for **Benzenethionosulfonic acid sodium salt**. The following table summarizes key information derived from supplier and database resources.

Property	Value	Source
CAS Number	1887-29-2	[1]
Molecular Formula	$\text{C}_6\text{H}_5\text{S}(=\text{S})(=\text{O})\text{ONa}$	
Molecular Weight	196.22 g/mol	
Melting Point	275 °C (decomposes)	
Storage Class	11 (Combustible Solids)	
Water Hazard Class (WGK)	WGK 3 (Highly hazardous to water)	

## Experimental Protocols: Disposal Methodology

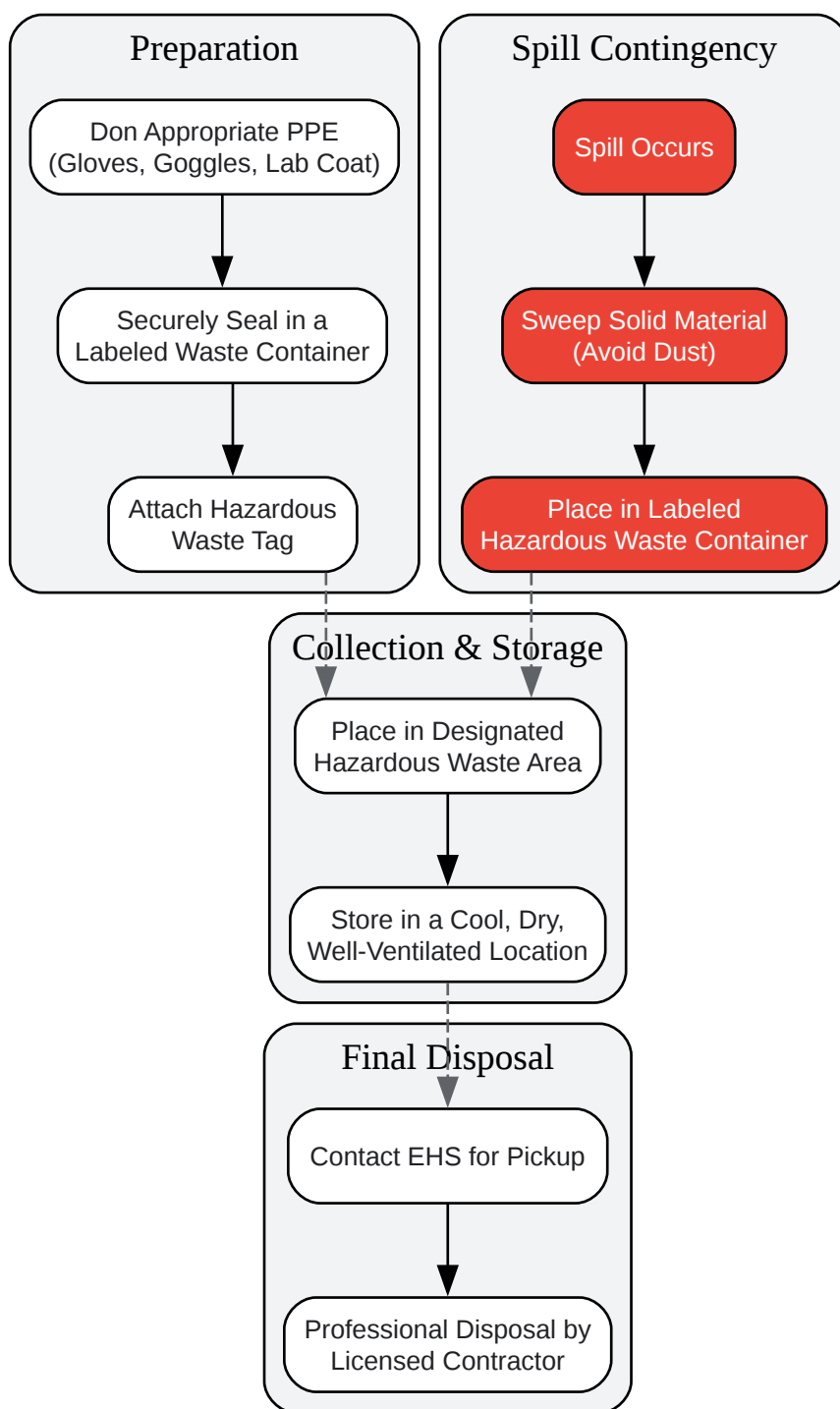
The proper disposal of **Benzenethionosulfonic acid sodium salt** is dictated by its classification as a combustible solid and, most critically, as a substance highly hazardous to water. Under no circumstances should this chemical be disposed of down the drain or in regular waste streams.

### Step-by-Step Disposal Plan:

- **Personal Protective Equipment (PPE):** Before handling the chemical for disposal, ensure you are wearing appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- **Containerization:**
  - Ensure the original container is securely sealed. If the original container is compromised, transfer the waste to a new, clean, and properly labeled container.
  - The container must be clearly labeled with the full chemical name: "**Benzenethionosulfonic acid sodium salt**" and the CAS number "1887-29-2".
  - Attach a hazardous waste tag, filled out according to your institution's EHS guidelines.
- **Waste Collection:**
  - Collect waste **Benzenethionosulfonic acid sodium salt** in a designated hazardous waste container.
  - Do not mix this waste with other chemical waste streams unless explicitly approved by your EHS department. Incompatible materials, such as strong oxidizing agents, should be kept separate.<sup>[2][3]</sup>
- **Storage Pending Disposal:**
  - Store the sealed and labeled hazardous waste container in a designated, secure satellite accumulation area.
  - The storage area should be cool, dry, and well-ventilated.

- Arranging for Pickup:
  - Contact your institution's EHS department to schedule a pickup for the hazardous waste.
  - Provide them with all necessary information regarding the chemical and its quantity.
- Spill Management:
  - In the event of a spill, avoid generating dust.[\[4\]](#)[\[5\]](#)
  - Carefully sweep up the solid material and place it into the hazardous waste container.[\[5\]](#)
  - Clean the affected area as per your lab's standard operating procedures for chemical spills and report the incident to your supervisor and EHS department.

## Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **Benzenethionosulfonic acid sodium salt**.

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## References

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